

# Section 1: Hazard Identification and GHS Classification

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## Compound of Interest

Compound Name: *Bis(trimethylsilyl) phosphite*

CAS No.: 3663-52-3

Cat. No.: B1370114

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**Bis(trimethylsilyl) phosphite** is classified as a hazardous substance. The primary risks associated with this chemical are its flammability and its irritant effects on the skin, eyes, and potentially the respiratory system.[4][5] Exposure can lead to significant irritation, and appropriate precautions must be taken to prevent all routes of personal contact.[6]

Under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, BTSP is categorized as follows:

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	
Skin Irritation	Category 2	H315: Causes skin irritation	!
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation	!
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	!

Data compiled from multiple sources.[4][5][7]

Signal Word: Warning[5][7]

Key Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[4]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]

## Section 2: Chemical and Physical Properties

Understanding the physicochemical properties of BTSP is fundamental to its safe handling and use in experimental design. It is a combustible, moisture-sensitive liquid.[4][6]

Property	Value
Molecular Formula	C6H19O3PSi2[1]
Molecular Weight	226.36 g/mol [1]
Appearance	Clear colorless liquid[6]
Density	0.968 g/mL at 20 °C[2]
Boiling Point	77-79 °C at 11 mm Hg[2]
Flash Point	58 °C[3][5]
Reactivity	Reacts with water.[6] Incompatible with strong oxidizing agents.[4]

## Section 3: Safe Handling and Storage Protocols

A self-validating safety protocol is one where the steps inherently mitigate the identified risks. The following protocol for handling **bis(trimethylsilyl) phosphite** is designed with this principle in mind, addressing its flammability, irritant nature, and moisture sensitivity.

#### Experimental Protocol: Handling **Bis(trimethylsilyl) phosphite**

- **Preparation and Hazard Review:** Before handling, review this guide and the supplier-specific Safety Data Sheet (SDS). Ensure the location of the nearest safety shower and eyewash station is known.[7]
- **Engineering Controls:** All manipulations of BTSP must be conducted within a certified chemical fume hood to manage flammable vapors and prevent inhalation.[4] Ensure the work area is free of ignition sources such as open flames, hot plates, and spark-producing equipment.[4]
- **Personal Protective Equipment (PPE):** Don the appropriate PPE as detailed in Section 4. This includes, at a minimum, safety goggles, chemical-resistant gloves (e.g., nitrile), and a flame-retardant lab coat.
- **Chemical Dispensing:** Ground and bond containers when transferring the liquid to prevent static discharge, a potential ignition source.[8] Use only non-sparking tools for transfers.[9] As the material is moisture-sensitive, consider dispensing under an inert atmosphere (e.g., nitrogen or argon).[6]
- **Post-Handling:** Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[7] Decontaminate all equipment and the work surface.
- **Waste Disposal:** All BTSP-contaminated waste is considered hazardous. Dispose of it in a designated, properly labeled hazardous waste container for collection by environmental health and safety personnel.[4]

#### Storage Requirements:

- Store in a cool, dry, well-ventilated area.[6] Recommended storage temperature is 2-8°C.[2]  
[3]
- Keep containers tightly sealed to prevent exposure to moisture and air.[6]

- Store away from incompatible materials, particularly strong oxidizing agents, acids, and alcohols.[4][9]
- The storage area should be free of ignition sources.[6]

## Section 4: Personal Protective Equipment (PPE)

### Workflow

The selection of PPE is a critical control measure. The following diagram illustrates the decision-making process for ensuring adequate protection when working with **bis(trimethylsilyl) phosphite**.



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Caption: PPE selection workflow for handling **bis(trimethylsilyl) phosphite**.

## Section 5: Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is crucial.

### First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or they feel unwell, seek immediate medical attention.[4] If not breathing, provide artificial respiration.[10]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[4][7]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[4][7][11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][10]

### Spill and Leak Response Protocol

- Evacuate: Clear the immediate area of all personnel.[6]
- Control Ignition Sources: Remove all sources of ignition from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Containment (Minor Spill): For small spills, cover with a suitable non-flammable absorbent material (e.g., sand, vermiculite).

- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for hazardous waste disposal.[7][11]
- Decontamination: Clean the spill area thoroughly.
- Major Spill: For large spills, evacuate the laboratory, alert emergency responders, and move upwind from the spill.[6]

#### Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).[4][6][7]
- Unsuitable Media: Do not use a direct stream of water, as the material reacts with water.[6]
- Specific Hazards: The substance is combustible.[6] Fire may produce irritating, corrosive, or poisonous fumes, including carbon oxides (CO, CO<sub>2</sub>), phosphorus oxides (PO<sub>x</sub>), and silicon dioxide (SiO<sub>2</sub>).[4][6]
- Protective Equipment: Firefighters must wear full body protective clothing and self-contained breathing apparatus (SCBA).[6]

## Section 6: Disposal Considerations

All waste containing **bis(trimethylsilyl) phosphite**, including empty containers and contaminated materials, must be treated as hazardous waste.[6]

- Do not dispose of the material with municipal waste or allow it to enter drains or sewer systems.[7]
- All waste must be handled in accordance with local, state, and federal regulations.[6]
- Consult your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to ensure proper disposal.[7] Contaminated packaging should be disposed of in the same manner as the unused product.[7]

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